

Part 1: The Commercial Landscape of Key Aniline Precursors

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Compound of Interest

Compound Name: *4-methoxy-N-(2-methylbutyl)aniline*

Cat. No.: *B13260695*

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The synthesis of a niche compound like **4-methoxy-N-(2-methylbutyl)aniline** begins with the reliable sourcing of high-purity starting materials. The foundational scaffold for this molecule is 4-methoxyaniline (also known as p-anisidine), a widely available commodity chemical.

Understanding the commercial availability of this and related aniline derivatives is the first step in the procurement workflow.

Numerous global suppliers offer a range of aniline-based building blocks suitable for further elaboration. These compounds are typically available in various purity grades, from technical to high-purity (e.g., >98%), suitable for demanding research and pharmaceutical applications.

Table 1: Commercial Availability of Key Aniline Precursors

Compound Name	CAS Number	Representative Suppliers	Typical Purity Grades	Key Applications
4-Methoxyaniline (p-Anisidine)	104-94-9	Sigma-Aldrich, Carl ROTH, TCI	≥98%	Laboratory chemical, synthesis intermediate. [1] [2]
4-Methoxy-2-methylaniline	102-50-1	Sigma-Aldrich, Georganics, TCI	98% to >99%	Intermediate in medicinal chemistry, particularly for anticancer research. [3] [4] [5]
4-Methoxy-2-nitroaniline	96-96-8	Punagri, Thermo Fisher Scientific	High Purity, Pharmaceutical Grade	Key intermediate for pharmaceuticals like Omeprazole and Primaquine. [6] [7]
4-Methoxy-N-methylaniline	5961-59-1	Sigma-Aldrich, AChemBlock	98%	Building block in organic synthesis. [8] [9]

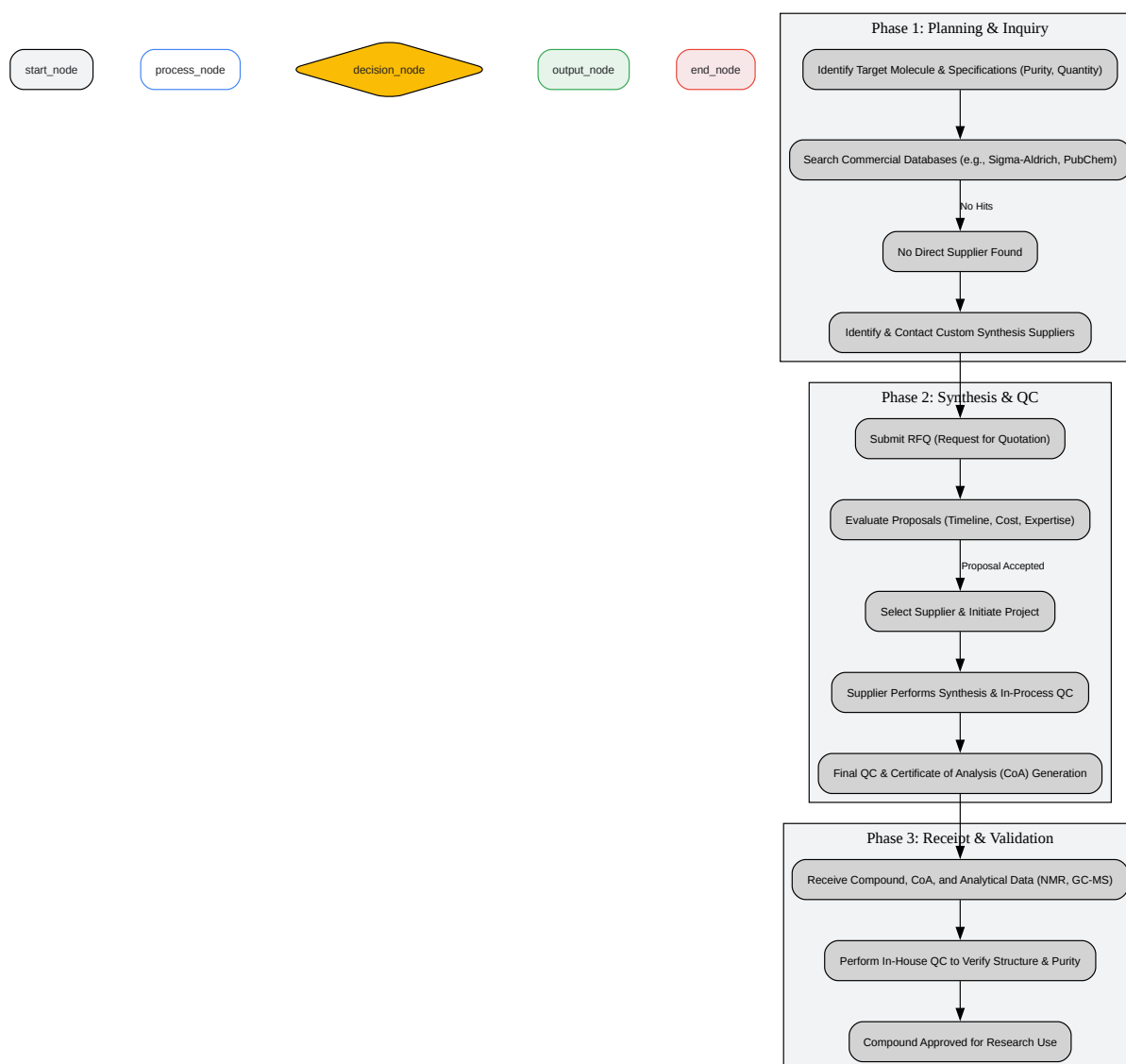
The widespread availability of these precursors underscores the feasibility of synthesizing more complex derivatives. For a target like **4-methoxy-N-(2-methylbutyl)aniline**, the most direct precursor is 4-methoxyaniline.

Part 2: Procurement Strategy for a Niche Compound

Given that **4-methoxy-N-(2-methylbutyl)aniline** is not a catalog item, researchers must engage with companies offering custom synthesis services. Many of the suppliers listed for precursors, such as Georganics, AChemBlock, and Sigma-Aldrich (under their Custom Synthesis division), provide such services. The process requires careful planning and vetting.

Workflow for Custom Synthesis Procurement

The logical flow for acquiring a custom-synthesized compound involves several critical stages, from initial inquiry to final delivery and validation. This process ensures that the final product meets the required specifications for downstream applications.



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Caption: Workflow for procuring a custom-synthesized chemical intermediate.

Part 3: Proposed Synthesis and Experimental Protocol

The most direct and efficient method for preparing **4-methoxy-N-(2-methylbutyl)aniline** is through reductive amination. This well-established reaction involves the condensation of an aldehyde or ketone with an amine to form an imine, which is then reduced in situ to the target amine.

Proposed Synthetic Pathway: Reductive Amination

This two-step, one-pot reaction would involve reacting 4-methoxybenzaldehyde with 2-methylbutylamine, followed by reduction.

Caption: Proposed synthesis of the target compound via reductive amination.

Detailed Experimental Protocol (Illustrative)

Objective: To synthesize **4-methoxy-N-(2-methylbutyl)aniline** via a one-pot reductive amination.

Materials:

- 4-Methoxybenzaldehyde (1.0 eq)
- 2-Methylbutylamine (1.1 eq)
- Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) (1.5 eq)
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE) as solvent
- Acetic acid (catalytic amount)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- To a round-bottomed flask under an inert atmosphere (N₂ or Ar), add 4-methoxybenzaldehyde and the chosen solvent (e.g., DCM).
- Add 2-methylbutylamine, followed by a catalytic amount of acetic acid. Stir the mixture at room temperature for 1-2 hours to facilitate imine formation.
- Cool the reaction mixture in an ice bath. Add sodium triacetoxyborohydride portion-wise over 15-20 minutes, ensuring the temperature remains below 10 °C.
- Remove the ice bath and allow the reaction to stir at room temperature overnight. Monitor reaction progress by TLC or LC-MS.
- Upon completion, quench the reaction by slowly adding saturated NaHCO₃ solution until gas evolution ceases.
- Transfer the mixture to a separatory funnel. Separate the organic layer. Extract the aqueous layer twice with DCM.
- Combine the organic layers, wash with brine, dry over anhydrous MgSO₄, filter, and concentrate under reduced pressure.
- Purify the crude product via column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to yield the pure **4-methoxy-N-(2-methylbutyl)aniline**.

Part 4: Analytical Characterization and Quality Control

For any custom-synthesized compound, rigorous analytical validation is non-negotiable. The Certificate of Analysis (CoA) provided by the supplier should be verified with in-house testing.

Table 2: Key Analytical Parameters for **4-methoxy-N-(2-methylbutyl)aniline**

Analysis	Parameter	Expected Result
Identity	Molecular Formula	C ₁₂ H ₁₉ NO
Molecular Weight	193.29 g/mol	
¹ H NMR	Characteristic peaks for aromatic protons, methoxy group, N-H proton, and 2-methylbutyl group.	
¹³ C NMR	Expected number of signals corresponding to the unique carbon atoms in the structure.	
Mass Spectrometry (MS)	[M+H] ⁺ ion at m/z 194.15	
Purity	GC-MS or HPLC	Purity assessment by peak area percentage (typically ≥95% or as specified).
Appearance	Physical State	Expected to be a liquid or low-melting solid at room temperature.

Illustrative GC-MS Protocol for Purity Analysis

This protocol is adapted from standard methods used for analyzing similar aniline derivatives. [\[7\]](#)

- Instrumentation: Agilent 7890A GC with 5975C MS detector or equivalent.
- Column: HP-5MS (30 m x 0.25 mm i.d., 0.25 μm film thickness) or similar.
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Injector Temperature: 250 °C.
- Oven Program:
 - Initial temperature: 80 °C, hold for 2 min.

- Ramp: 15 °C/min to 280 °C.
- Hold: 10 minutes at 280 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 40-400.
- Sample Preparation: Prepare a 1 mg/mL solution of the compound in methanol or ethyl acetate.

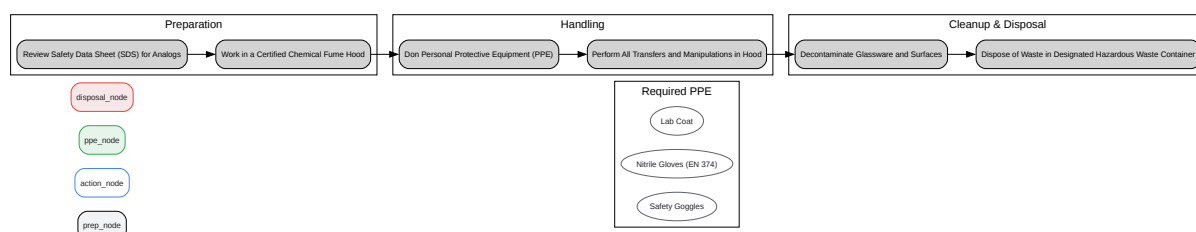
Part 5: Safety and Handling of Aromatic Amines

Aniline and its derivatives must be handled with care due to their potential toxicity. Safety protocols should be strictly followed. The safety data sheets (SDS) for structurally related compounds provide a strong basis for handling procedures.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[10\]](#)

Common Hazards:

- Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[\[1\]](#)[\[11\]](#)[\[12\]](#)
- Irritation: Causes skin and serious eye irritation.[\[3\]](#) May cause respiratory irritation.[\[3\]](#)
- Chronic Effects: May cause damage to organs through prolonged or repeated exposure.[\[1\]](#)
Absorption can lead to methemoglobin formation.[\[10\]](#)

Mandatory Safety Workflow



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Caption: Essential safety workflow for handling substituted aniline compounds.

Precautionary Measures:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3][11]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][3]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3][10]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][10]

Conclusion

While **4-methoxy-N-(2-methylbutyl)aniline** is not a readily stocked commercial product, its acquisition is highly feasible for the informed researcher. By leveraging the robust supply chain for key aniline precursors and engaging with reputable custom synthesis providers, scientists

can reliably obtain this and other specialized intermediates. The keys to success lie in a structured procurement process, a well-defined synthetic strategy, rigorous analytical validation, and an unwavering commitment to safety. This guide provides the foundational framework for navigating these critical steps, enabling the advancement of research and drug development projects that rely on novel chemical entities.

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